

Unraveling the Multifaceted Identity of "SC-10": A Guide for Researchers

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Compound of Interest

Compound Name: SC-10

Cat. No.: B1681507

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The designation "**SC-10**" appears across diverse scientific and technical fields, from cybersecurity protocols to laboratory equipment and even components of nuclear reactors. This guide addresses the critical need for clarity among researchers, scientists, and drug development professionals who may encounter this ambiguous term. Without a specific contextual qualifier, "**SC-10**" does not refer to a single, identifiable therapeutic compound with established in vitro and in vivo effects.

A comprehensive review of publicly available information reveals that "**SC-10**" is not a standardized name for a drug or a molecule in development. Instead, the term is used in various unrelated contexts, making it crucial for researchers to verify the specific "**SC-10**" relevant to their field of inquiry.

Diverse Applications of the "SC-10" Designation

The following table summarizes the different meanings of "**SC-10**" found in the available literature, highlighting the lack of a singular identity for this term in a biomedical context.

Field	Description of "SC-10"
Laboratory Equipment	Refers to SC10 chips used for the preparation and loading of worms, such as <i>C. elegans</i> , in microfluidic devices for research purposes.
Biologics	SA10SC-RLX is a long-acting analogue of relaxin-2, a peptide hormone with therapeutic potential in heart failure. "SC" in this context likely refers to subcutaneous administration.
Immunology	Interleukin-10 (IL-10) is a key anti-inflammatory cytokine. While not designated "SC-10," its signaling pathway is a significant area of research.
Neuroscience & Cell Biology	SCG10 (Superior Cervical Ganglia 10), also known as STMN2, is a protein involved in neuronal growth and microtubule dynamics. It has been studied in the context of hepatic stellate cell motility.
Biotechnology Reagents	"sc-10" is a product code from Santa Cruz Biotechnology for a polyclonal antibody that targets the Met proto-oncogene (c-Met).
Cybersecurity	In the context of the NIST Cybersecurity Framework, SC-10 refers to a security control titled "Network Disconnect," which involves terminating network connections.
Nuclear Engineering	SC10 is the designation for a sub-critical core layout in the VENUS-F zero power reactor, used for nuclear research.

The Importance of Specificity in Scientific Communication

The varied applications of "**SC-10**" underscore the importance of precise and unambiguous terminology in scientific and technical communication. Researchers encountering this term should seek additional context to identify the specific entity being referenced. For professionals in drug development, relying solely on a general term like "**SC-10**" without further details could lead to significant confusion and misdirection of research efforts.

In conclusion, there is no consolidated body of evidence detailing the in vitro and in vivo effects of a singular compound designated as "**SC-10**" for therapeutic purposes. Researchers are advised to use more specific identifiers, such as chemical names, protein names, or specific product codes, to ensure accurate and effective scientific exchange. Without such clarification, a meaningful technical guide on the "core" effects of "**SC-10**" cannot be compiled.

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